

# Propyl Anthranilate: Structural Analysis and Synthetic Methodologies

**Author:** BenchChem Technical Support Team. **Date:** February 2026

## Compound of Interest

Compound Name: *Propyl anthranilate*

CAS No.: 30954-98-4

Cat. No.: B1195654

[Get Quote](#)

## Executive Summary

**Propyl anthranilate** (Propyl 2-aminobenzoate, CAS: 30954-98-4) is the n-propyl ester of anthranilic acid.[1][2] While less ubiquitous than its methyl homolog (a standard grape flavorant), the propyl ester possesses a distinct, heavier fruity-floral odor profile characterized by neroli, orange, and powdery grape notes. This guide details the physicochemical properties and two primary synthetic routes for **propyl anthranilate**: the atom-efficient nucleophilic ring-opening of isatoic anhydride and the classic acid-catalyzed Fischer esterification.

## Chemical Profile and Properties[3][4][5][6][7][8][9][10][11][12][13]

The following data summarizes the core physicochemical characteristics of **propyl anthranilate**. Researchers should note the higher boiling point and lipophilicity compared to methyl anthranilate, affecting purification parameters.

| Property          | Value   | Notes   |
|-------------------|---|---|
| IUPAC Name        | Propyl 2-aminobenzoate                          |   |
| CAS Number        | 30954-98-4                                      |   |
| Molecular Formula | C <sub>10</sub> H <sub>13</sub> NO <sub>2</sub> |   |
| Molecular Weight  | 179.22 g/mol                                    |   |
| Boiling Point     | ~282–284 °C (est)                               | @ 760 mmHg                                    |
| Refractive Index  | 1.576   | @ 25 °C                                       |
| Density           | ~1.12–1.14 g/cm <sup>3</sup> (est)              | Slightly less dense than methyl ester (1.168) |
| Flash Point       | ~137 °C   |   |
| Solubility        | Soluble in ethanol, oils;<br>Insoluble in water | LogP ~3.1                                     |
| Odor Profile      | Fruity, Grape, Neroli, Powdery                  | Less sharp/volatile than methyl ester         |

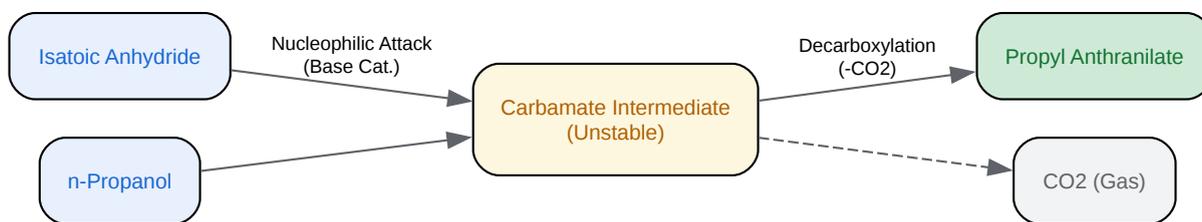
## Synthesis Strategy A: Isatoic Anhydride Ring Opening

Status: Preferred Method (High Purity, CO<sub>2</sub> byproduct only)

The reaction of isatoic anhydride with n-propanol is the superior synthetic route for high-purity applications. Unlike Fischer esterification, this pathway is irreversible and generates carbon dioxide as the only byproduct, simplifying workup and eliminating the need for water removal (Dean-Stark).

### Reaction Mechanism

The mechanism involves the nucleophilic attack of the alcohol hydroxyl group on the anhydride carbonyl, followed by decarboxylation.



[Click to download full resolution via product page](#)

Figure 1: Nucleophilic ring-opening of isatoic anhydride by n-propanol.

## Experimental Protocol

### Reagents:

- Isatoic Anhydride (1.0 eq)[3]
- n-Propanol (1.5 - 2.0 eq, excess serves as solvent)
- Catalyst: NaOH (0.05 eq) or DMAP (0.01 eq)

### Procedure:

- Setup: Equip a round-bottom flask with a reflux condenser and a magnetic stir bar.
- Charging: Charge the flask with isatoic anhydride (e.g., 16.3 g, 100 mmol) and n-propanol (15 mL, ~200 mmol).
- Catalysis: Add the catalyst (e.g., 0.2 g NaOH pellets).
- Reaction: Heat the mixture to reflux (~97 °C). Evolution of CO<sub>2</sub> gas will be observed immediately.
- Completion: Maintain reflux until gas evolution ceases and the solid isatoic anhydride completely dissolves (typically 1–3 hours). Monitor by TLC (hexane:ethyl acetate 4:1) for the disappearance of the anhydride.

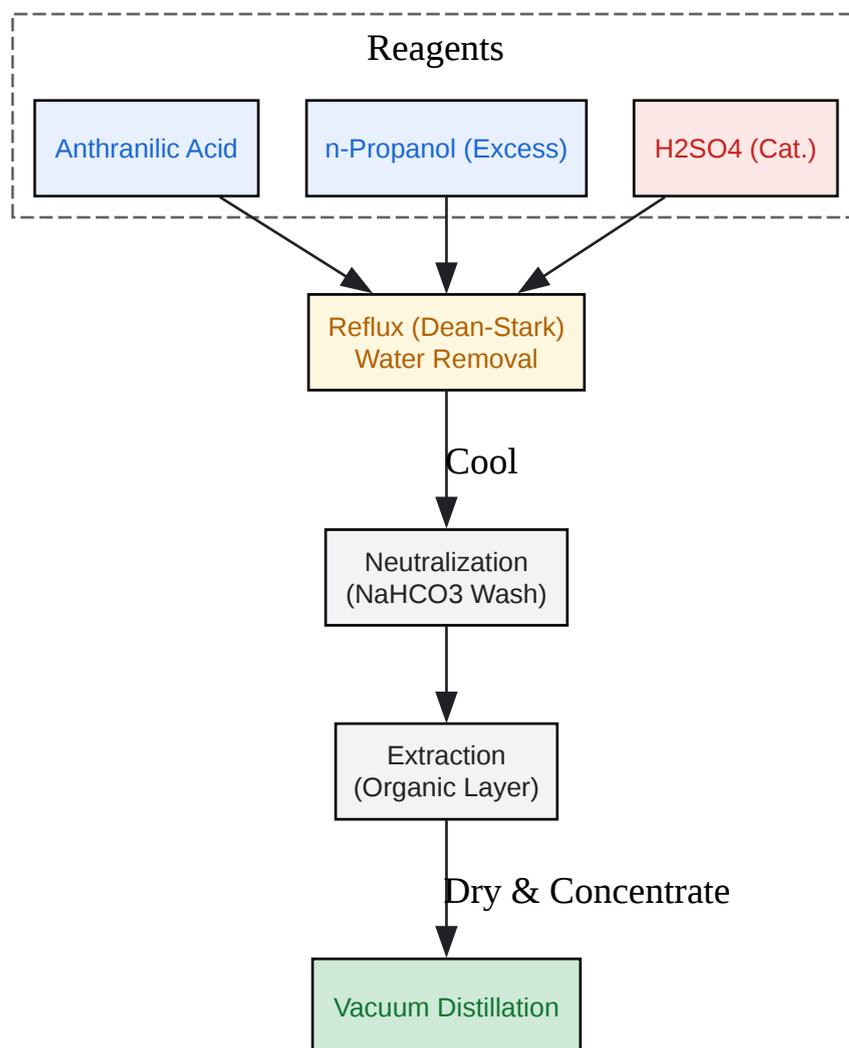
- Workup: Cool the mixture. Evaporate excess propanol under reduced pressure. Dissolve the residue in ethyl acetate and wash with 5%  $\text{NaHCO}_3$  (to remove trace acid) and brine.
- Purification: Dry the organic layer over anhydrous  $\text{Na}_2\text{SO}_4$  and concentrate. Distill the crude oil under high vacuum to obtain the pure ester.

## Synthesis Strategy B: Fischer Esterification

Status: Classic Method (Equilibrium Limited)

This method utilizes anthranilic acid and n-propanol with a strong acid catalyst. While reagents are cheaper, the reaction is an equilibrium process requiring the removal of water to drive conversion.

## Process Workflow



[Click to download full resolution via product page](#)

Figure 2: Workflow for acid-catalyzed Fischer esterification.

## Experimental Protocol

Reagents:

- Anthranilic Acid (1.0 eq)[3]
- n-Propanol (5.0 eq)
- Sulfuric Acid (conc., 0.1 eq) or p-Toluenesulfonic acid (pTsOH)

#### Procedure:

- Setup: Use a round-bottom flask fitted with a Dean-Stark trap and reflux condenser.
- Charging: Dissolve anthranilic acid (e.g., 13.7 g, 100 mmol) in n-propanol (38 mL, 500 mmol).
- Catalyst: Carefully add concentrated H<sub>2</sub>SO<sub>4</sub> (0.5 mL) dropwise.
- Reflux: Heat to vigorous reflux. The water/propanol azeotrope will collect in the trap. Continue until no further water separates (approx. 4–6 hours).
- Workup: Cool the reaction mixture. Pour into ice-cold water (100 mL).
- Neutralization: Carefully neutralize with saturated NaHCO<sub>3</sub> solution until pH ~8. This precipitates the crude ester or separates it as an oil.
- Extraction: Extract with diethyl ether or ethyl acetate (3 x 50 mL).
- Purification: Wash combined organics with brine, dry over MgSO<sub>4</sub>, and concentrate. Purify via vacuum distillation.[4]

## Analytical Characterization

Verification of the synthesized product should be conducted using NMR and MS.

## Nuclear Magnetic Resonance (<sup>1</sup>H NMR)

Data is reported in ppm (δ) relative to TMS in CDCl<sub>3</sub>.

| Moiety   | Shift (ppm) | Multiplicity | Integration | Assignment   |
|----------|-------------|--------------|-------------|--|
| Aromatic | 7.85        | dd           | 1H          | H-3 (Ortho to Ester)                               |
| Aromatic | 7.25        | td           | 1H          | H-5  |
| Aromatic | 6.65        | m            | 2H          | H-4, H-6   |
| Amine    | 5.70        | br s         | 2H          | -NH <sub>2</sub>                                   |
| Ester α  | 4.25        | t            | 2H          | -O-CH <sub>2</sub> -CH <sub>2</sub> -              |
| Ester β  | 1.78        | sextet       | 2H          | -CH <sub>2</sub> -CH <sub>2</sub> -CH <sub>3</sub> |
| Methyl   | 1.02        | t            | 3H          | -CH <sub>2</sub> -CH <sub>3</sub>                  |

## Mass Spectrometry (GC-MS)

- Molecular Ion (M<sup>+</sup>): m/z 179
- Base Peak: m/z 119 (Anthraniloyl cation, [C<sub>7</sub>H<sub>6</sub>NO]<sup>+</sup>). This peak results from the loss of the propanol alkoxy group (M - 60).
- Other Fragments: m/z 92 (Aniline fragment), m/z 65.[5]

## Safety and Regulatory

- Hazards: **Propyl anthranilate** is an irritant. Avoid contact with skin and eyes. The synthesis involves flammable solvents (propanol) and corrosive reagents (H<sub>2</sub>SO<sub>4</sub>, NaOH).
- Regulatory: Unlike Methyl Anthranilate (FEMA 2682), **Propyl Anthranilate** does not have a widely cited FEMA number in standard flavor databases, though it is used in fragrance applications. It is listed on the TSCA inventory.
- Storage: Store in a cool, dark place under inert atmosphere (nitrogen/argon) to prevent oxidation (discoloration to brown).

## References

- National Center for Biotechnology Information. (2025). **Propyl anthranilate** (CID 95016).[1] PubChem Compound Summary. Retrieved from [\[Link\]](#)
- The Good Scents Company. (2023). **Propyl anthranilate** Data Sheet. Retrieved from [\[Link\]](#)
- Staiger, R. P., & Wagner, E. C. (1948). Isatoic Anhydride.[2][6][7] Preparation and Reactions. Journal of Organic Chemistry. (General reference for Isatoic Anhydride chemistry).
- Vogel, A. I. (1989). Vogel's Textbook of Practical Organic Chemistry (5th ed.). Longman Scientific & Technical.

### Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: [info@benchchem.com](mailto:info@benchchem.com) or [Request Quote Online](#).

## Sources

- [1. Propyl anthranilate | C10H13NO2 | CID 95016 - PubChem \[pubchem.ncbi.nlm.nih.gov\]](#)
- [2. scent.vn \[scent.vn\]](#)
- [3. Organic Syntheses Procedure \[orgsyn.org\]](#)
- [4. Methyl Anthranilate Procedure \[academia.edu\]](#)
- [5. Anthranilic acid\(118-92-3\) 1H NMR \[m.chemicalbook.com\]](#)
- [6. Methyl anthranilate - Wikipedia \[en.wikipedia.org\]](#)
- [7. prepchem.com \[prepchem.com\]](#)
- To cite this document: BenchChem. [Propyl Anthranilate: Structural Analysis and Synthetic Methodologies]. BenchChem, [2026]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b1195654#propyl-anthranilate-structure-and-synthesis\]](https://www.benchchem.com/product/b1195654#propyl-anthranilate-structure-and-synthesis)

---

### Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide

accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

**Need Industrial/Bulk Grade?** [Request Custom Synthesis Quote](#)

## BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

### Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: [info@benchchem.com](mailto:info@benchchem.com)